

Structure and sequence of [Pyr1]-Apelin-13.

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Compound of Interest

Compound Name: [Pyr1]-Apelin-13

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An In-depth Technical Guide to **[Pyr1]-Apelin-13**: Structure, Sequence, and Biological Activity

Introduction

[Pyr1]-Apelin-13, also denoted as {Glp}-RPRLSHKGMPF, is a prominent and highly stable isoform of the apelin peptide family.[1][2] It is considered the predominant form in the human heart and plasma.[3][4][5] This peptide is an endogenous high-affinity agonist for the apelin receptor (APJ), a Class A G-protein coupled receptor (GPCR).[6][7] The activation of the APJ receptor by **[Pyr1]-Apelin-13** triggers a cascade of signaling events that are crucial in regulating cardiovascular functions, such as increasing cardiac contractility and modulating blood pressure.[3][8][9] Its stability and potent biological activity make it a significant subject of research for therapeutic applications in cardiovascular diseases, diabetes, and obesity.[6][10]

Structure and Sequence

[Pyr1]-Apelin-13 is a 13-amino acid peptide that is post-translationally modified from its parent peptide, Apelin-13.[2][11] The N-terminal glutamine residue is cyclized to form a pyroglutamic acid (Pyr or pGlu), a modification that confers enhanced resistance to degradation by aminopeptidases.[1][2]

- Amino Acid Sequence: {Pyr}-Arg-Pro-Arg-Leu-Ser-His-Lys-Gly-Pro-Met-Pro-Phe[12]
- One-Letter Code: {pGlu}RPRLSHKGPMPF
- Molecular Formula: C₆₉H₁₀₈N₂₂O₁₆S[13]
- Molecular Weight: 1533.81 g/mol [5]

The presence of the RPRL motif is considered critical for receptor binding.[1]

Quantitative Biological Data

The biological activity of **[Pyr1]-Apelin-13** has been quantified through various in vitro assays, establishing its high affinity for the APJ receptor and its potent functional activity.

Receptor Binding Affinity

Binding affinity is typically determined through competition binding assays using a radiolabeled apelin peptide. The data consistently show that **[Pyr1]-Apelin-13** binds to the APJ receptor with sub-nanomolar to low nanomolar affinity.

Ligand	Preparation	K _i (pK _i)	K _D (nM)	B _{max} (fmol/mg protein)	Reference
[Pyr1]-Apelin-13	Human Heart Homogenate	8.83 ± 0.06	-	-	[14]
[¹²⁵ I]-(Pyr ¹)-Apelin-13	Human Left Ventricle	-	0.35 ± 0.08	4.3 ± 0.9	[11][15]
[¹²⁵ I]-(Pyr ¹)-Apelin-13	Human Right Atria	-	0.33 ± 0.09	3.1 ± 0.6	[15]
[Pyr1]-Apelin-13	hAPJ Receptor	-	4.5	-	[6]
Apelin-17	Human Heart Homogenate	9.63 ± 0.17	-	-	[14]
[Pyr ¹]Apelin-13 ₍₁₋₁₂₎	Human Heart Homogenate	8.04 ± 0.06	-	-	[14]

Functional Potency

The functional potency of **[Pyr1]-Apelin-13** is assessed through its ability to trigger downstream signaling events upon binding to the APJ receptor, such as the inhibition of cyclic AMP (cAMP) production, recruitment of β-arrestin, and physiological responses like vasoconstriction.

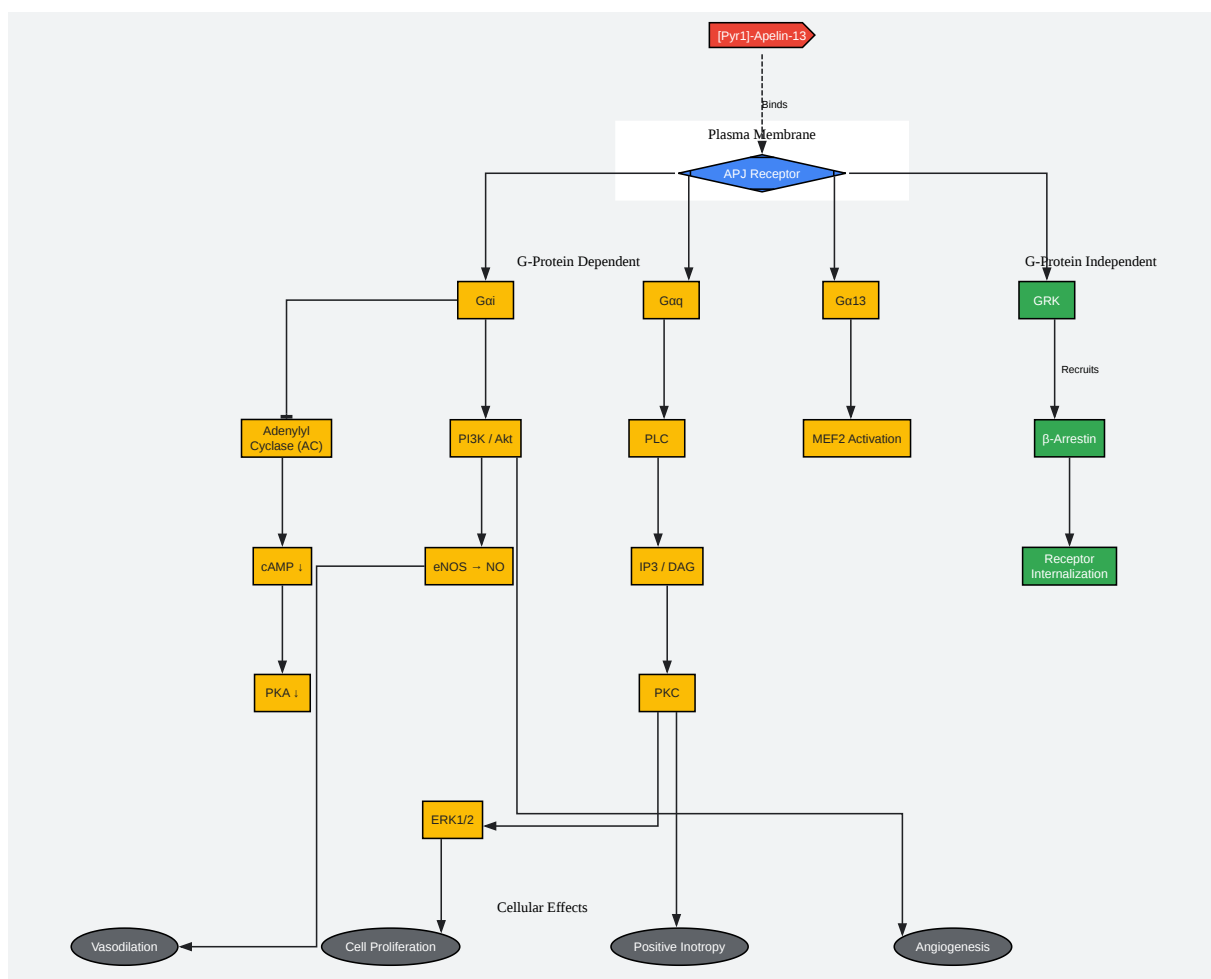
Assay	Ligand	Potency (pD ₂)	EC ₅₀ (nM)	Reference
cAMP Inhibition	[Pyr1]-Apelin-13	9.67 ± 0.04	-	[14]
Apelin-17	10.31 ± 0.28	-	[14]	
[Pyr ¹]Apelin-13 ₍₁₋₁₂₎	9.30 ± 0.06	-	[14]	
β-Arrestin Recruitment	[Pyr1]-Apelin-13	8.43 ± 0.08	-	[14]
Apelin-17	10.26 ± 0.09	-	[14]	
[Pyr ¹]Apelin-13 ₍₁₋₁₂₎	7.84 ± 0.06	-	[14]	
Vasoconstriction (Human Saphenous Vein)	(Pyr ¹)-Apelin-13	8.4 ± 0.2	-	[15]
APJ Receptor Activation	[Pyr1]-Apelin-13	-	0.37	[5]

Signaling Pathways

Activation of the APJ receptor by **[Pyr1]-Apelin-13** initiates multiple downstream signaling cascades. These pathways are broadly categorized as G-protein dependent and G-protein independent.[10][16]

- **Gαi-Coupled Pathway:** The primary pathway involves coupling to the Gαi subunit, which leads to the inhibition of adenylyl cyclase (AC).[16] This reduces the intracellular concentration of cyclic AMP (cAMP), thereby inhibiting the protein kinase A (PKA) pathway. [17] Activation of this pathway also stimulates the PI3K/Akt and ERK1/2 signaling cascades, which are involved in cell proliferation, survival, and metabolism.[16][17]
- **Gαq-Coupled Pathway:** The receptor can also couple to Gαq, activating phospholipase C (PLC), which leads to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG), ultimately activating Protein Kinase C (PKC).[16]

- **Gα13-Coupled Pathway:** In endothelial cells, apelin-APJ signaling can activate Gα13, leading to the translocation of histone deacetylases (HDACs) and subsequent activation of the transcription factor MEF2, which is crucial for cardiovascular development.[18]
- **β-Arrestin Pathway (G-protein independent):** Upon ligand binding, the APJ receptor is phosphorylated by G protein-coupled receptor kinases (GRKs). This promotes the recruitment of β-arrestin, which mediates receptor desensitization, internalization, and can also initiate its own distinct signaling cascades.[14][16]



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Caption: Signaling pathways activated by **[Pyr1]-Apelin-13** binding to the APJ receptor.

Experimental Protocols

The characterization of **[Pyr1]-Apelin-13** relies on specific and robust experimental methodologies. Below are detailed protocols for key assays.

Peptide Synthesis and Preparation

[Pyr1]-Apelin-13 and its analogues are typically custom synthesized to a high purity standard (>95-98%) using Fmoc (9-fluorenylmethoxycarbonyl) solid-phase chemistry.[\[14\]](#)[\[19\]](#) The final product is verified by MALDI-TOF Mass Spectrometry and RP-HPLC analysis.[\[14\]](#)[\[19\]](#) For experimental use, the lyophilized peptide is dissolved in a suitable solvent, such as water or DMSO, to create a stock solution.[\[6\]](#)

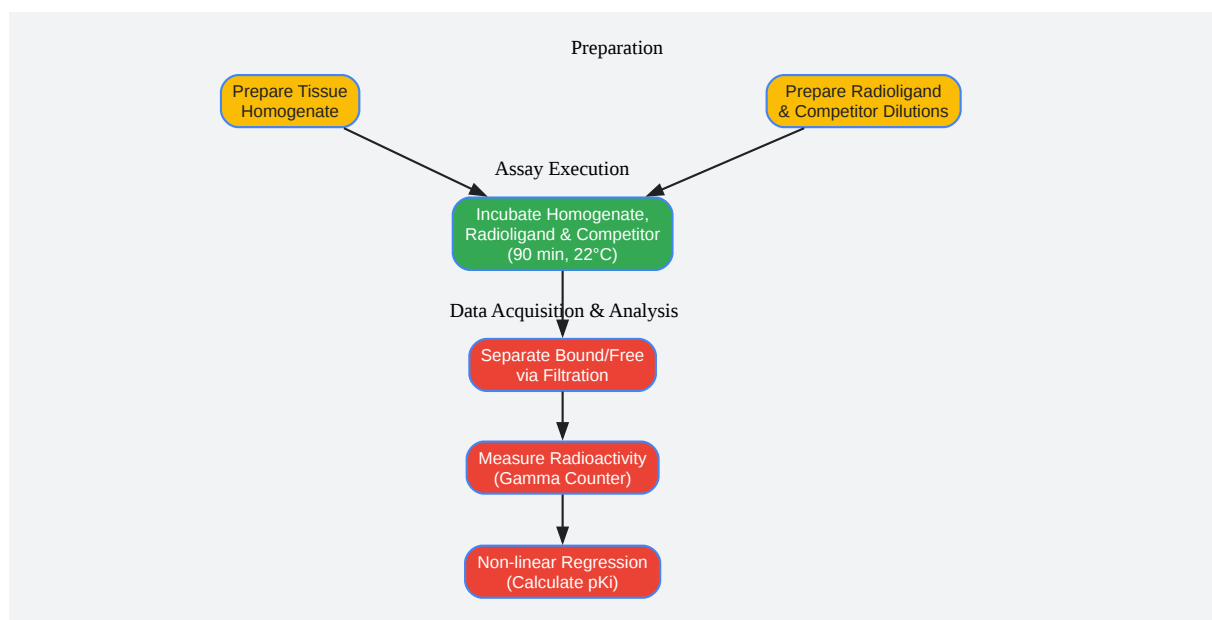
Competition Binding Assay

This assay quantifies the affinity of **[Pyr1]-Apelin-13** for the APJ receptor by measuring its ability to compete with a radiolabeled ligand.

Methodology:

- Tissue Preparation: A homogenate of tissue expressing the APJ receptor (e.g., human left ventricle) is prepared.[\[14\]](#)[\[19\]](#)
- Incubation: The tissue homogenate is incubated for 90 minutes at 22°C with a constant concentration of a radiolabeled apelin tracer (e.g., 0.1 nmol/L [¹²⁵I]apelin-13) in an assay buffer (e.g., 50 mmol/L Tris, 5 mmol/L MgCl₂, pH 7.4).[\[15\]](#)[\[19\]](#)
- Competition: The incubation is performed in the presence of increasing concentrations of the unlabeled competitor peptide (**[Pyr1]-Apelin-13**), typically ranging from 0.01 nmol/L to 100 μmol/L.[\[14\]](#)[\[19\]](#)
- Non-specific Binding: A parallel incubation is conducted with a high concentration (e.g., 2 μmol/L) of unlabeled peptide to determine non-specific binding.[\[14\]](#)[\[19\]](#)
- Separation and Counting: The reaction is terminated, and bound and free radioligand are separated via filtration. The radioactivity of the filters is then measured using a gamma counter.

- **Data Analysis:** The data are analyzed using non-linear regression to determine the inhibitor constant (K_i) or the concentration that inhibits 50% of specific binding (IC_{50}).



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Caption: Workflow for a typical competition radio-ligand binding assay.

cAMP Inhibition Assay

This functional assay measures the ability of **[Pyr1]-Apelin-13** to inhibit the production of cAMP, demonstrating its coupling to Gαi.

Methodology:

- **Cell Culture:** HEK293 cells stably expressing the human APJ receptor are cultured and seeded in assay plates.

- **Stimulation:** The cells are stimulated with forskolin, a direct activator of adenylyl cyclase, to induce cAMP production.
- **Agonist Treatment:** Cells are co-incubated with forskolin and increasing concentrations of **[Pyr1]-Apelin-13**.
- **Lysis and Detection:** After incubation, the cells are lysed, and the intracellular cAMP concentration is measured using a suitable detection kit (e.g., based on HTRF or ELISA).
- **Data Analysis:** The results are plotted as a concentration-response curve, and the potency (pD₂ or EC₅₀) of **[Pyr1]-Apelin-13** to inhibit forskolin-stimulated cAMP production is calculated.[\[14\]](#)

β-Arrestin Recruitment Assay

This assay quantifies the recruitment of β-arrestin to the activated APJ receptor, a key step in G-protein independent signaling and receptor internalization.

Methodology:

- **Cell Line:** A cell line (e.g., U2OS or HEK293) is used that co-expresses the APJ receptor fused to a protein fragment and β-arrestin fused to a complementary fragment of a reporter enzyme (e.g., β-galactosidase) or a fluorescent protein for BRET analysis.[\[10\]](#)
- **Agonist Addition:** The cells are treated with increasing concentrations of **[Pyr1]-Apelin-13**.
- **Recruitment and Signal:** Ligand binding induces a conformational change in the receptor, leading to β-arrestin recruitment. This brings the two reporter fragments into close proximity, generating a detectable signal (chemiluminescent or fluorescent).
- **Signal Measurement:** The signal is measured using a plate reader at a specific time point after agonist addition.
- **Data Analysis:** A concentration-response curve is generated to determine the potency (pD₂ or EC₅₀) and efficacy of **[Pyr1]-Apelin-13** in recruiting β-arrestin.[\[14\]](#)

Conclusion

[Pyr1]-Apelin-13 is a structurally defined, stable, and potent endogenous agonist of the APJ receptor. Its high binding affinity and functional potency in activating multiple signaling pathways underscore its critical role in cardiovascular physiology. The detailed protocols and quantitative data presented provide a foundational guide for researchers and professionals in pharmacology and drug development aiming to further investigate the apelinergic system and its therapeutic potential.

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